

Benzyltriethylammonium chloride molecular weight and formula

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Compound of Interest

Compound Name: Benzyltriethylammonium chloride

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An In-depth Technical Guide to Benzyltriethylammonium Chloride

This technical guide provides a comprehensive overview of **Benzyltriethylammonium chloride**, a quaternary ammonium salt widely utilized in scientific research and industrial applications. This document details its fundamental chemical properties, synthesis protocols, and key applications, tailored for researchers, scientists, and drug development professionals.

Core Chemical Properties

Benzyltriethylammonium chloride, also known as BTEAC or TEBAC, is a white to off-white crystalline solid.^[1] It is a quaternary ammonium salt consisting of a central nitrogen atom bonded to a benzyl group, three ethyl groups, and a chloride counterion.^[1] This structure imparts surfactant properties, making it soluble in polar solvents like water and alcohols.^[1]

Quantitative Data Summary

The fundamental quantitative properties of **Benzyltriethylammonium chloride** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C13H22ClN	[2][3]
C6H5CH2N(Cl)(C2H5)3	[4]	
C13H22N·Cl	[1]	
C6H5CH2(C2H5)3NCl	[5]	
Molecular Weight	227.78 g/mol	
227.773 g/mol	[2]	
227.77 g/mol	[4]	
CAS Registry Number	56-37-1	[2]
Melting Point	190-192 °C (decomposes)	[4]
Appearance	White to pale cream crystals or powder	[1][6]

Experimental Protocols: Synthesis of Benzyltriethylammonium Chloride

Benzyltriethylammonium chloride is typically synthesized via the quaternization of triethylamine with benzyl chloride. Several methods have been reported, with variations in solvents and reaction conditions.

Method 1: Synthesis using Acetone

This method utilizes acetone as the solvent for the reaction.

Procedure:

- Add benzyl chloride, triethylamine, and acetone to a reaction vessel.[7][8]
- Reflux the mixture at a temperature of 63-64°C for 8 hours.[7][8]
- After the reaction is complete, slowly cool the mixture to 15°C.[7][8]

- Filter the resulting solid precipitate.
- Wash the filter cake with acetone and dry to obtain **Benzyltriethylammonium chloride**.^[7]
^[8] The reported yield for this method is 68.9%.^[7]^[8]

Method 2: Synthesis in a Two-Solvent System

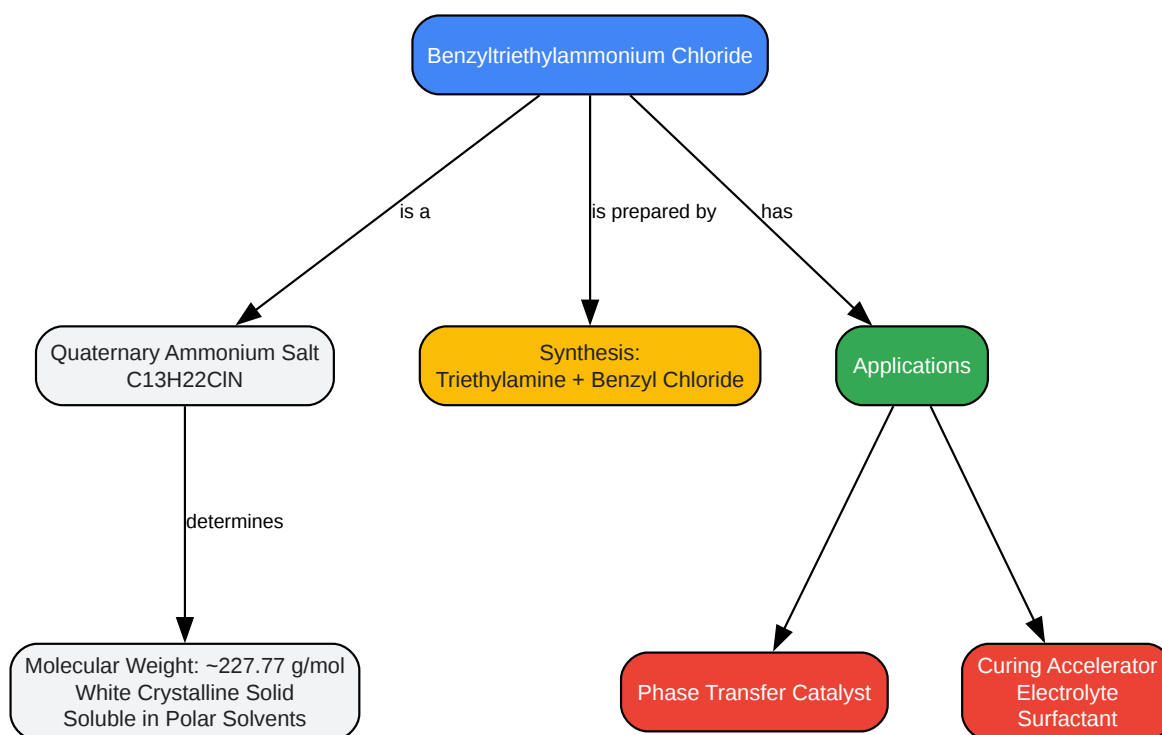
This protocol involves a different solvent system and workup.

Procedure:

- In a 500ml three-necked flask equipped with a thermometer, stirrer, and a constant pressure dropping funnel, dissolve triethylamine (101g, 1mol) in 200g of polydimethylsiloxane.^[9]
- With stirring, add benzyl chloride (137g, 1mol) dropwise.^[9]
- After the addition is complete, raise the temperature to 80°C and maintain for 5 hours.^[9]
- Once a significant amount of solid has formed, cool the reaction mixture to approximately 10°C.^[9]
- Filter the solid under reduced pressure and wash with methyl ethyl ketone.^[9]
- Dry the solid to yield white **Benzyltriethylammonium chloride**. The reported purity is between 99.4-99.5% with a yield of about 76.3%.^[9]

Logical Relationship of Benzyltriethylammonium Chloride

The following diagram illustrates the relationship between the chemical's nomenclature and its core properties and applications.



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Caption: Relationship between the identity, properties, synthesis, and applications of **Benzyltriethylammonium Chloride**.

Applications in Research and Development

Benzyltriethylammonium chloride is a versatile compound with a broad range of applications in organic synthesis and materials science.

- **Phase Transfer Catalyst:** Its most prominent role is as a phase transfer catalyst (PTC).[9] PTCs facilitate the reaction between reactants located in different immiscible phases (e.g., aqueous and organic). This enhances reaction rates and yields, and can enable reactions that would not otherwise occur.[9] It is widely used in nucleophilic substitution, carbene reactions, and various alkylation reactions (C-, N-, O-, and S-alkylation).[8][9]

- Curing Accelerator: It serves as a curing accelerator for polymer polymerization, particularly for powder coatings and epoxy resins.[9]
- Other Applications: Other notable uses include as an organic electrolyte in the electronics industry, a molecular sieve template agent, a surfactant, and in high-performance liquid chromatography (HPLC) analysis.[9]

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